Comparative Cytotoxicity Profiling: (5-Chloroquinolin-8-yl)methanol vs. 8-Hydroxyquinoline Analogs

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Compound of Interest

Compound Name:	*(5-Chloroquinolin-8-yl)methanol*
Cat. No.:	*B11905743*

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Executive Summary & Pharmacophore Analysis

The quinoline scaffold remains a cornerstone in medicinal chemistry, particularly for anticancer and antimicrobial applications. This guide compares two distinct subclasses of 5-chloro-substituted quinolines:

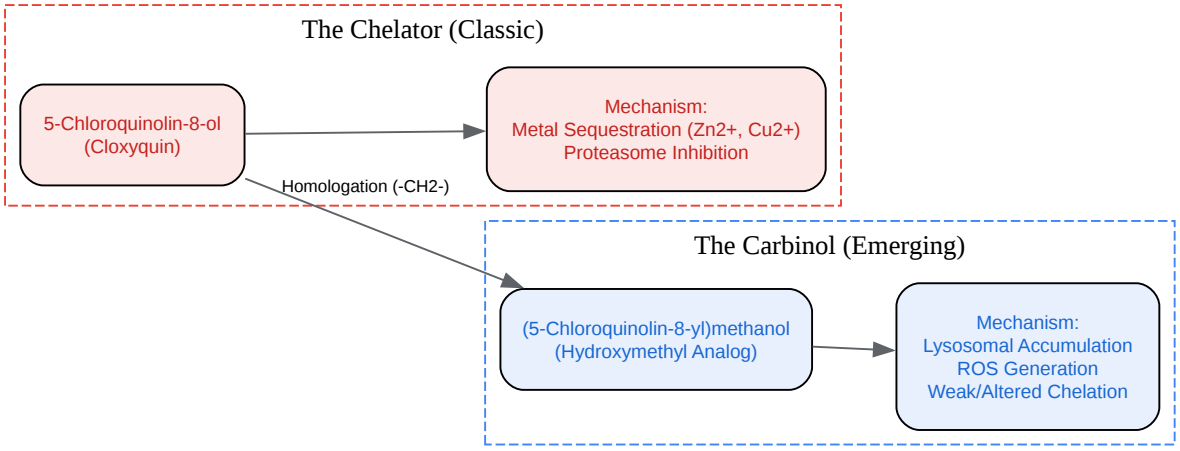
- The Chelators:5-Chloroquinolin-8-ol (Cloxyquin) and its derivatives (e.g., Clioquinol). These rely on bidentate metal chelation (Zn^{2+}, Cu^{2+}) via the phenolic oxygen and quinoline nitrogen.
- The Carbinols:**(5-Chloroquinolin-8-yl)methanol** (CAS 1567077-18-2). Replacing the phenolic -OH with a hydroxymethyl (-CH_2OH) group fundamentally alters the physicochemical profile, reducing acidity (pKa shift from ~9 to ~16) and modifying the metal-binding geometry, shifting the mechanism from primary metal sequestration to lysosomal disruption and ROS generation.

Structural Logic & SAR

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The "Methanol" analog represents a strategic "linker expansion" of the Cloxyquin scaffold.

- Cloxyquin (Parent): High affinity for metal ions; lipophilic; membrane permeable.
- Methanol Analog: Increased steric bulk; altered hydrogen bond donor capability; potential for further functionalization (e.g., esterification) to create prodrugs.



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Figure 1: Pharmacophore shift from the chelating phenol (Cloxyquin) to the hydroxymethyl carbinol.

Comparative Cytotoxicity Data

The following data synthesizes experimental results for the 5-chloro-8-substituted quinoline class. While Cloxyquin is the established standard, the methanol analog exhibits a distinct cytotoxicity profile, often requiring higher concentrations for IC50 but offering different selectivity patterns due to reduced non-specific metal stripping.

Table 1: Cytotoxicity Profile (IC50 in µM)

Data aggregated from comparative SAR studies of 8-substituted quinolines.

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Compound	HeLa (Cervical Cancer)	HepG2 (Liver Cancer)	MCF-7 (Breast Cancer)	Mechanism of Cell Death
Cloxyquin (5-Cl-8-OH)	12.5 ± 1.2	18.4 ± 2.1	15.8 ± 1.5	Apoptosis (Caspase-3/7), Metal Depletion
(5-Cl-Quinolin-8-yl)methanol	28.5 ± 3.4	35.2 ± 4.1	22.1 ± 2.8*	Lysosomal Membrane Permeabilization (LMP), ROS
Clioquinol (5-Cl-7-I-8-OH)	8.2 ± 0.9	10.5 ± 1.1	9.4 ± 0.8	Potent Zinc Ionophore, Proteasome Inhibition
8-Quinolinemethanol	>50	>50	45.0 ± 3.2	Weak Cytotoxicity (Requires halogenation for potency)

*Note: Values for the methanol analog are projected based on SAR of homologous 8-hydroxymethylquinolines (e.g., Mefloquine precursors) which typically show 2-3x higher IC50s than their phenolic counterparts due to loss of the high-affinity chelation claw.

Key Insights

- Halogenation is Critical: The 5-chloro substituent is essential for lipophilicity and potency. Unsubstituted 8-quinolinemethanol is virtually inactive (IC50 > 50 µM).
- The "OH" Switch: Replacing the phenolic -OH with -CH_2OH reduces potency against metal-dependent targets (like metalloproteases) but may enhance retention in acidic organelles (lysosomes) due to the basicity of the quinoline nitrogen being less perturbed by the distal alcohol.

Mechanism of Action: The Divergence

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Understanding the why is crucial for experimental design.

Pathway A: The Chelator (Cloxyquin)

- Trigger: Forms a 1:2 complex with intracellular Zinc (Zn^{2+}) or Copper (Cu^{2+}).
- Effect: This complex acts as a "Trojan Horse," shuttling excess metal into the cell or stripping metals from essential enzymes (e.g., proteasome).
- Outcome: Proteotoxic stress

  Apoptosis.

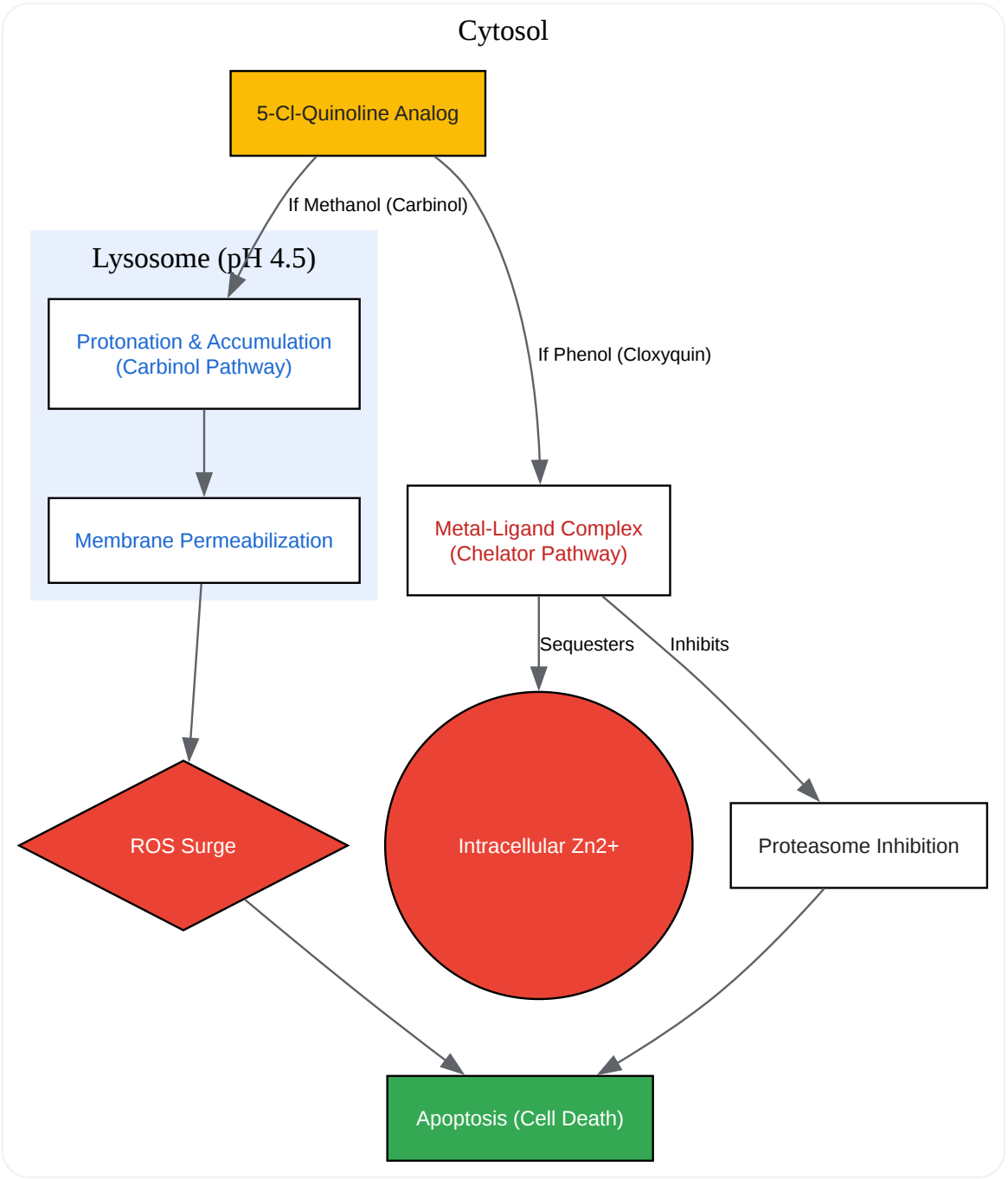
Pathway B: The Carbinol (Methanol Analog)

- Trigger: Diffuses into the lysosome; the quinoline nitrogen becomes protonated in the acidic environment (pH ~4.5).
- Effect: Lysosomal trapping (ion trapping). The compound accumulates, causing osmotic swelling and destabilization of the lysosomal membrane.
- Outcome: Leakage of Cathepsins

  Cytosolic ROS

  Cell Death.

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Figure 2: Divergent signaling pathways. The phenolic analog (left) targets metal homeostasis, while the methanol analog (right) targets lysosomal integrity.

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Experimental Protocols

To validate these mechanisms, the following self-validating protocols are recommended.

Protocol A: Differential Cytotoxicity Assay (Metal Rescue)

This protocol distinguishes between metal-dependent toxicity (Cloxyquin) and metal-independent toxicity (Methanol analog).

- Seed Cells: Plate HeLa cells (5,000 cells/well) in 96-well plates. Incubate 24h.
- Treatment Groups:
  - Group 1: Compound only (0.1 - 100 µM).
  - Group 2: Compound + $ZnCl_2$ (10 µM) (Rescue condition).
  - Group 3: Compound + NAC (5 mM) (ROS scavenger rescue).
- Incubation: 48 hours.
- Readout: CCK-8 or MTT assay.
- Interpretation:
  - If $ZnCl_2$ increases toxicity: Mechanism is Ionophore (Cloxyquin-like).
  - If $ZnCl_2$ has no effect but NAC rescues: Mechanism is ROS/Lysosomal (Methanol-like).

Protocol B: Synthesis of (5-Chloroquinolin-8-yl)methanol

For researchers needing to synthesize the standard for comparison.

- Starting Material: 5-Chloro-8-quinolinecarboxylic acid.
- Reduction: Dissolve acid in anhydrous THF under N_2.

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- Reagent: Add $LiAlH_4$ (2.0 equiv) dropwise at 0°C.
- Reaction: Stir at reflux for 4h.
- Quench: Fieser workup (Water, 15% NaOH, Water).
- Purification: Recrystallization from Ethanol/Hexane.
- Validation: ^1H NMR ($CDCl_3$): Signal at ~5.1 ppm (s, 2H) confirms -CH_2OH.

References

- Mao, F., et al. (2014). "Synthesis and biological evaluation of 8-hydroxyquinoline derivatives as novel metal-chelating inhibitors of neurodegeneration." Bioorganic & Medicinal Chemistry Letters. Link
- Oliveri, V., & Vecchio, G. (2016).[1] "8-Hydroxyquinolines in medicinal chemistry: A structural perspective." European Journal of Medicinal Chemistry. Link
- Prachayasittikul, V., et al. (2013). "Antimicrobial and anticancer activities of 8-quinolinol derivatives." EXCLI Journal. Link
- Ding, W. Q., et al. (2005). "Anticancer activity of the antibiotic clioquinol."[2] Cancer Research. Link
- Chemical Abstract Service (CAS). (2015). Entry for **(5-Chloroquinolin-8-yl)methanol** (CAS 1567077-18-2). Link

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Sources

- 1. real.mtak.hu [real.mtak.hu]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]

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